Application Notes and Protocols for In Vivo Oral Administration of Tiamulin

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Compound of Interest

Compound Name: *damulin B*

Cat. No.: *B10831588*

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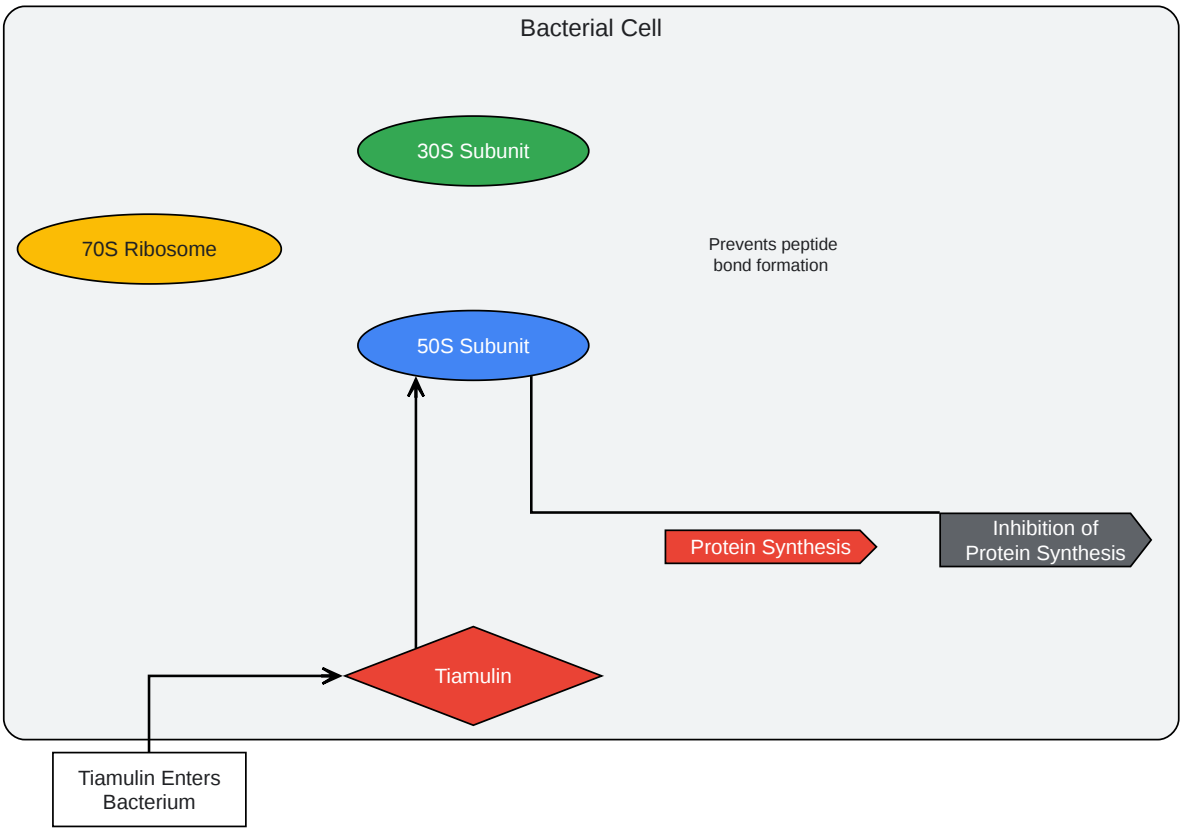
These application notes provide a comprehensive overview of the in vivo oral administration of the semi-synthetic antibiotic, Tiamulin. This document includes summaries of key pharmacokinetic data, detailed experimental protocols, and visualizations of its mechanism of action and experimental workflows.

Tiamulin is a pleuromutilin antibiotic effective against a range of Gram-positive bacteria, Mycoplasma species, and some Gram-negative anaerobes.[1][2] Its primary application is in veterinary medicine for the treatment and prevention of diseases in swine and poultry.[3][4]

Mechanism of Action

Tiamulin exerts its bacteriostatic or, at higher concentrations, bactericidal effects by inhibiting bacterial protein synthesis.[1][5] It specifically binds to the 50S ribosomal subunit, preventing the formation of functional initiation complexes and thereby halting peptide chain elongation.[1][6][7]

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Caption: Mechanism of action of Tiamulin in a bacterial cell.

Data Presentation

Table 1: Pharmacokinetic Parameters of Tiamulin Following Oral Administration in Various Animal Species

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Animal Model	Dosage	Cmax (μg/mL)	Tmax (h)	t1/2 (h)	AUC (μg·h/mL)	Reference
Geese (Single Dose)	60 mg/kg	-	1	3.13	-	[5]
Geese (Multiple Doses)	60 mg/kg/day for 4 days	-	0.5	2.62	-	[5]
Ducks	30 mg/kg	0.77	2	3.54	5.85	[8][9]
Ducks	60 mg/kg	2.32	2	6.34	-	[8][9]
Pigs	10 mg/kg	1.03	2	-	-	[1]
Pigs	25 mg/kg	1.82	2	-	-	[1]

Cmax: Maximum plasma concentration, Tmax: Time to reach maximum plasma concentration, t1/2: Elimination half-life, AUC: Area under the concentration-time curve.

Table 2: Recommended Oral Dosage of Tiamulin for Treatment in Different Animal Species

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Animal Species	Indication	Dosage	Duration	Reference
Pigs	Swine Dysentery	50-160 ppm in feed	14 days	[10]
Pigs	General Treatment	12,000 µg/kg body weight/day	7 days	[3][7]
Rabbits	General Treatment	12,000 µg/kg body weight/day	7 days	[3][7]
Broiler Chickens	General Treatment	20,000 µg/kg body weight/day	7 days	[3][7]
Turkeys	General Treatment	20,000 µg/kg body weight/day	7 days	[3][7]
Ducks	Mycoplasma anatis	35 mg/kg/day	-	[8][9]

Experimental Protocols

Protocol 1: Pharmacokinetic Study of Orally Administered Tiamulin in an Avian Model (e.g., Geese)

This protocol is based on the methodology described in the study by Arpi et al. (2023).[5][11]

Objective: To determine the pharmacokinetic profile of tiamulin following single and multiple oral administrations.

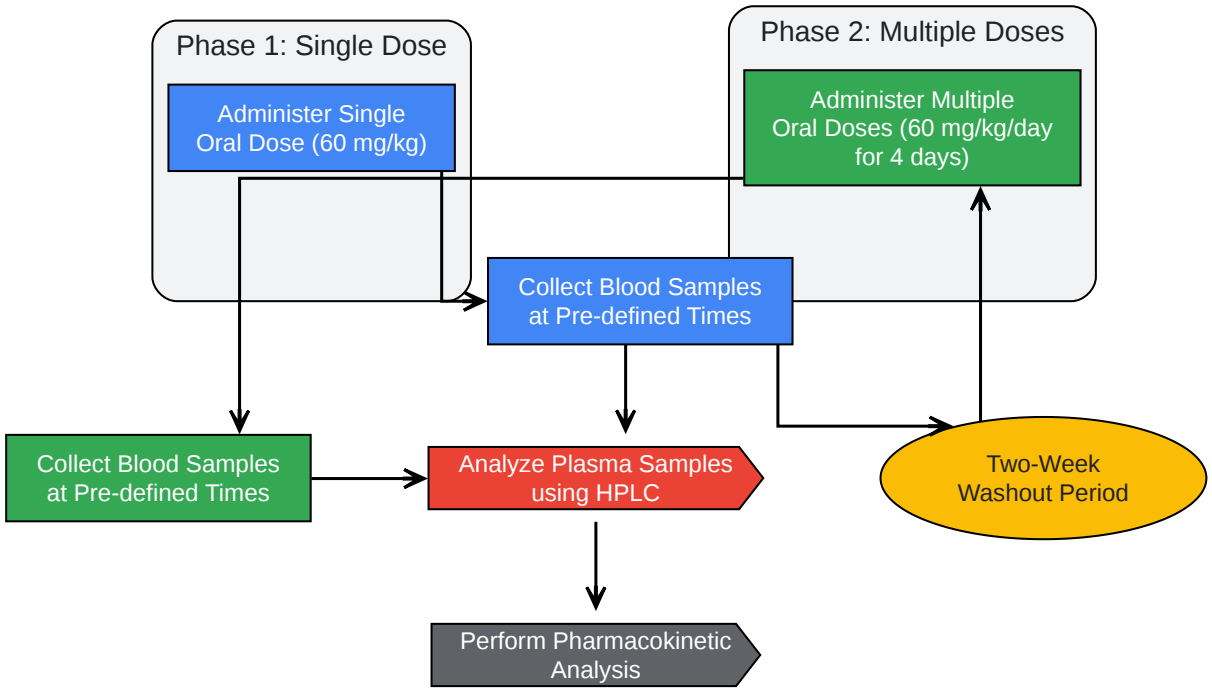
Materials:

- Tiamulin (injectable solution for oral administration)
- Healthy geese (n=8)
- Blood collection tubes (containing anticoagulant)
- Centrifuge

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- High-Performance Liquid Chromatography (HPLC) system
- Pharmacokinetic analysis software

Workflow:



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References

- 1. Pharmacological particulars - Tialin® Solution for Use in Drinking Water for Pigs, Chickens and Turkeys [noahcompendium.co.uk]
- 2. Tiamulin Fumarate Use in Animals - Pharmacology - MSD Veterinary Manual [msdvetmanual.com]
- 3. mdpi.com [mdpi.com]
- 4. Tiamulin | C28H47NO4S | CID 656958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. arpi.unipi.it [arpi.unipi.it]
- 6. benchchem.com [benchchem.com]
- 7. Analysis of Transfer of Tiamulin to Animal Tissue after Oral Administration: An Important Factor for Ensuring Food Safety and Environmental Protection - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Tissue Residues and Pharmacokinetic/Pharmacodynamic Modeling of Tiamulin Against Mycoplasma anatis in Ducks - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Frontiers | Tissue Residues and Pharmacokinetic/Pharmacodynamic Modeling of Tiamulin Against Mycoplasma anatis in Ducks [frontiersin.org]
- 10. thepigsite.com [thepigsite.com]
- 11. researchgate.net [researchgate.net]

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